

# Unveiling the Molecular Landscape of NS004: A Technical Guide

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## Compound of Interest

Compound Name: NS004

Cat. No.: B15584838

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **NS004**, detailing its chemical structure, mechanism of action, and the experimental protocols used to elucidate its function. **NS004** has garnered interest in the scientific community for its multifaceted activity as a modulator of ion channels and its potential as an inhibitor of mitochondrial function in cancer cells. This document synthesizes key findings to support further research and drug development efforts.

## Chemical and Structural Identity of NS004

**NS004**, a substituted benzimidazolone, is chemically identified as 1-(5-chloro-2-hydroxyphenyl)-5-(trifluoromethyl)-2,3-dihydro-1H-1,3-benzodiazol-2-one[1]. Its structural and chemical properties are summarized below.

Property	Value
IUPAC Name	1-(5-chloro-2-hydroxyphenyl)-5-(trifluoromethyl)-1,3-dihydro-2H-benzimidazol-2-one[1]
Synonyms	NS 004, NS-004[1]
Molecular Formula	C14H8ClF3N2O2[1]
Molecular Weight	328.68 g/mol [1]
SMILES	<chem>O=C1N(c2cc(Cl)ccc2O)c3cc(C(F)(F)F)ccc3N1</chem> [1]
InChI Key	WYLYBVMNGZOYOH-UHFFFAOYSA-N[1]
CAS Number	141797-92-4[1]

## Mechanism of Action and Biological Targets

**NS004** exhibits a complex pharmacological profile, primarily acting on two distinct classes of ion channels and demonstrating effects on mitochondrial function.

### Large-Conductance Calcium-Activated Potassium (BKCa) Channel Opener

**NS004** is recognized as an opener of large-conductance calcium-activated potassium (BKCa) channels[2]. The opening of these channels leads to an efflux of potassium ions, resulting in hyperpolarization of the cell membrane. This action can modulate cellular excitability and smooth muscle tone[3]. Studies have shown that **NS004** increases the activity of BKCa channels by increasing the channel's mean open time and decreasing the interburst interval, which suggests an enhancement of the channel's sensitivity to voltage and intracellular calcium[2].

### Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) Channel Modulator

In addition to its effect on BKCa channels, **NS004** also activates the cystic fibrosis transmembrane conductance regulator (CFTR) chloride channel[1]. This activation occurs through a cyclic AMP (cAMP)-independent mechanism. Research indicates that **NS004** does not elevate intracellular cAMP levels, suggesting a direct interaction with the CFTR protein or a downstream signaling component, rather than acting through the canonical PKA-mediated phosphorylation pathway[1].

## Inhibition of Mitochondrial Function in Glioma Cells

**NS004** has been identified as an inhibitor of mitochondrial function, particularly in glioma cells[1]. Glioma cells often exhibit altered metabolism, with a reliance on glycolysis even in the presence of oxygen (the Warburg effect), and possess dysfunctional mitochondria[4][5]. By targeting these compromised mitochondria, **NS004** can disrupt the energy metabolism and induce apoptosis in these cancer cells[6].

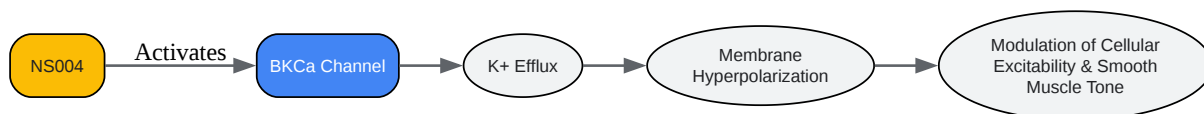
## Quantitative Analysis of NS004 Activity

The following table summarizes the quantitative data on the biological activity of **NS004** from various experimental studies.

Parameter	Value	Experimental System	Effect
IC50	9.2 $\mu$ M	Phenylephrine- and KCl-contracted rat aortic smooth muscle	Relaxation[7]
EC25	8.6 $\mu$ M	Isolated rat hearts (global ischemia)	Increased time to contracture[7]
Concentration Range	0.5 - 10 $\mu$ M	Porcine coronary arterial cells (holding potential -60 mV)	Moderate inhibition of K <sup>+</sup> current[8]
Concentration	50 $\mu$ M	Porcine coronary arterial cells (holding potential -60 mV)	Robust stimulation of K <sup>+</sup> current[8]

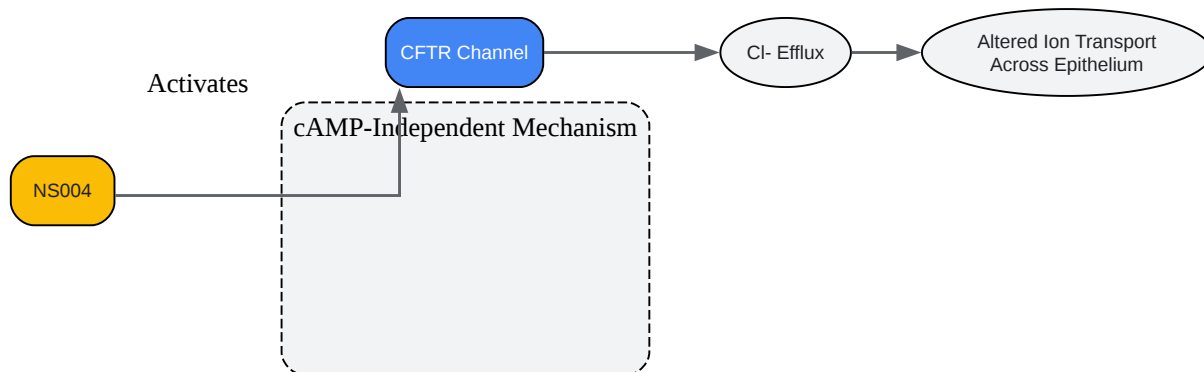
## Signaling Pathways Modulated by NS004

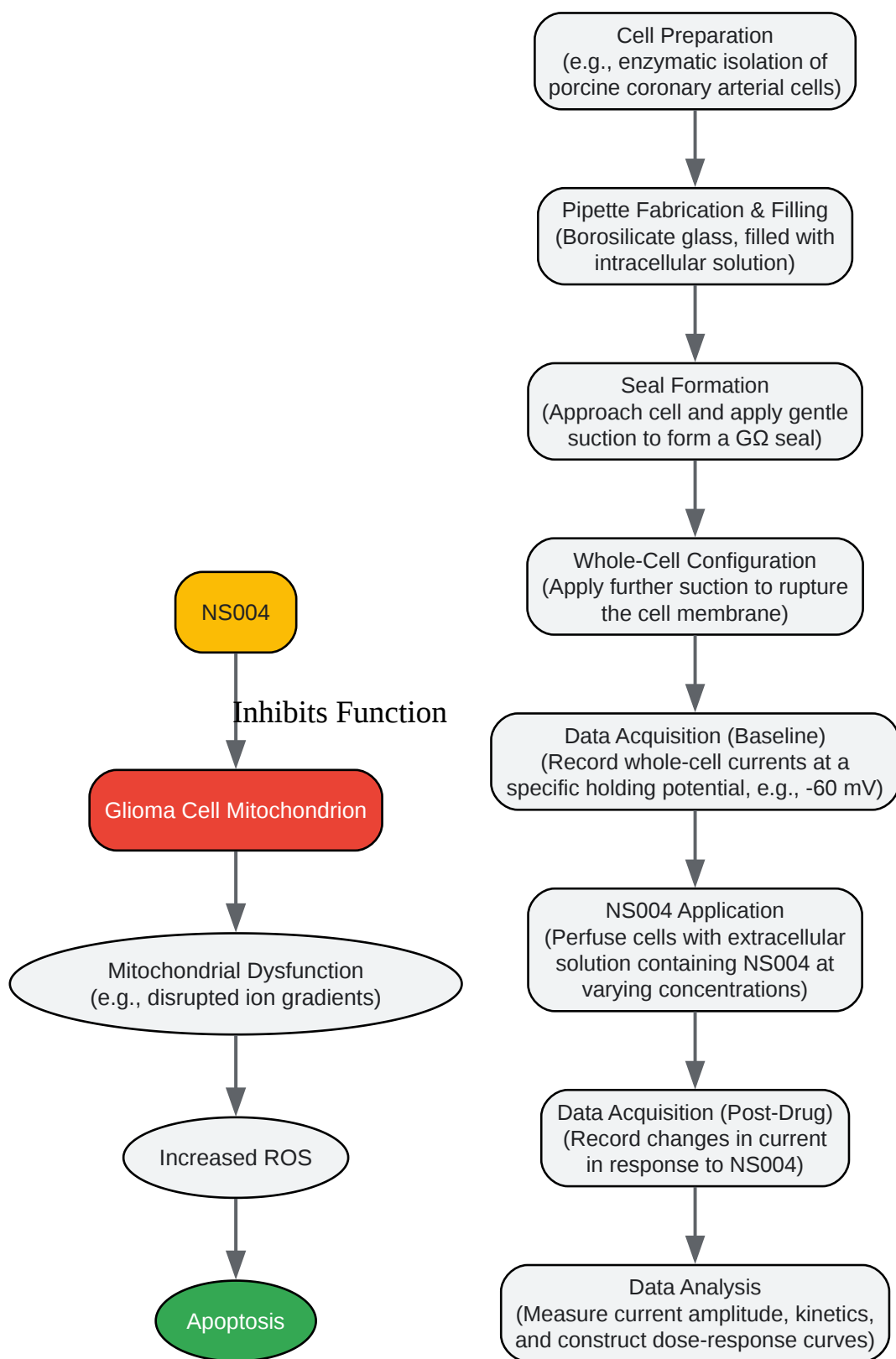
The diverse biological effects of **NS004** can be attributed to its modulation of distinct signaling pathways.



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**NS004** activation of the BKCa channel pathway.





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## References

- 1. Cystic fibrosis transmembrane conductance regulator activation by cAMP-independent mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Opening of large-conductance calcium-activated potassium channels by the substituted benzimidazolone NS004 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. BK channel activators and their therapeutic perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mitochondrial Dysfunction in Gliomas: Pharmacotherapeutic Potential of Natural Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Targeting the Mitochondria in High-Grade Gliomas - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The interplay of mitochondrial dysfunction and altered metabolic pathways in glioblastoma [termedia.pl]
- 7. The cardioprotective, vasorelaxant and electrophysiological profile of the large conductance calcium-activated potassium channel opener NS-004 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Differential effects of the BKCa channel openers NS004 and NS1608 in porcine coronary arterial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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